

(1R,2S)-VU0155041 solubility in DMSO and saline

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Compound of Interest

Compound Name: (1R,2S)-VU0155041

Cat. No.: B1683458

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Technical Support Center: (1R,2S)-VU0155041

This technical support guide provides detailed information on the solubility of **(1R,2S)-VU0155041** in Dimethyl Sulfoxide (DMSO) and saline. It includes frequently asked questions (FAQs), troubleshooting advice, and experimental protocols to assist researchers, scientists, and drug development professionals in their laboratory work.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **(1R,2S)-VU0155041** in DMSO?

A1: **(1R,2S)-VU0155041** has a high solubility in DMSO, reaching up to 100 mg/mL (316.28 mM).[1] It is recommended to use newly opened, anhydrous DMSO for the best results, as hygroscopic DMSO can negatively impact solubility.[1] Ultrasonic treatment may be required to fully dissolve the compound.[1]

Q2: Is **(1R,2S)-VU0155041** soluble in saline?

A2: **(1R,2S)-VU0155041** has limited solubility in aqueous solutions like saline on its own. For in vivo experiments requiring a saline-based vehicle, it is necessary to first dissolve the compound in DMSO and then use co-solvents to create a stable solution.

Q3: How can I prepare a saline-based solution of **(1R,2S)-VU0155041** for in vivo experiments?

A3: A common method involves preparing a stock solution in DMSO and then diluting it in a vehicle containing co-solvents. A typical formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1] Another option includes using 10% DMSO with 90% (20% SBE- β -CD in Saline).[1] These methods can achieve a clear solution with a solubility of at least 2.5 mg/mL.

Q4: What should I do if I observe precipitation when preparing my solution?

A4: If you observe precipitation or phase separation during the preparation of your working solution, gentle heating and/or sonication can be used to aid dissolution. It is also recommended to prepare these solutions fresh on the day of use.

Q5: What is the stability and storage recommendation for **(1R,2S)-VU0155041** stock solutions in DMSO?

A5: Stock solutions of **(1R,2S)-VU0155041** in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month. To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes for single-use applications.

Solubility Data

Solvent/Vehicle	Solubility	Molar Concentration	Notes
DMSO	100 mg/mL	316.28 mM	Requires sonication; use of new, anhydrous DMSO is recommended.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 7.91 mM	Results in a clear solution. Prepare fresh for in vivo use.
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL	≥ 7.91 mM	Results in a clear solution.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	≥ 7.91 mM	Results in a clear solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

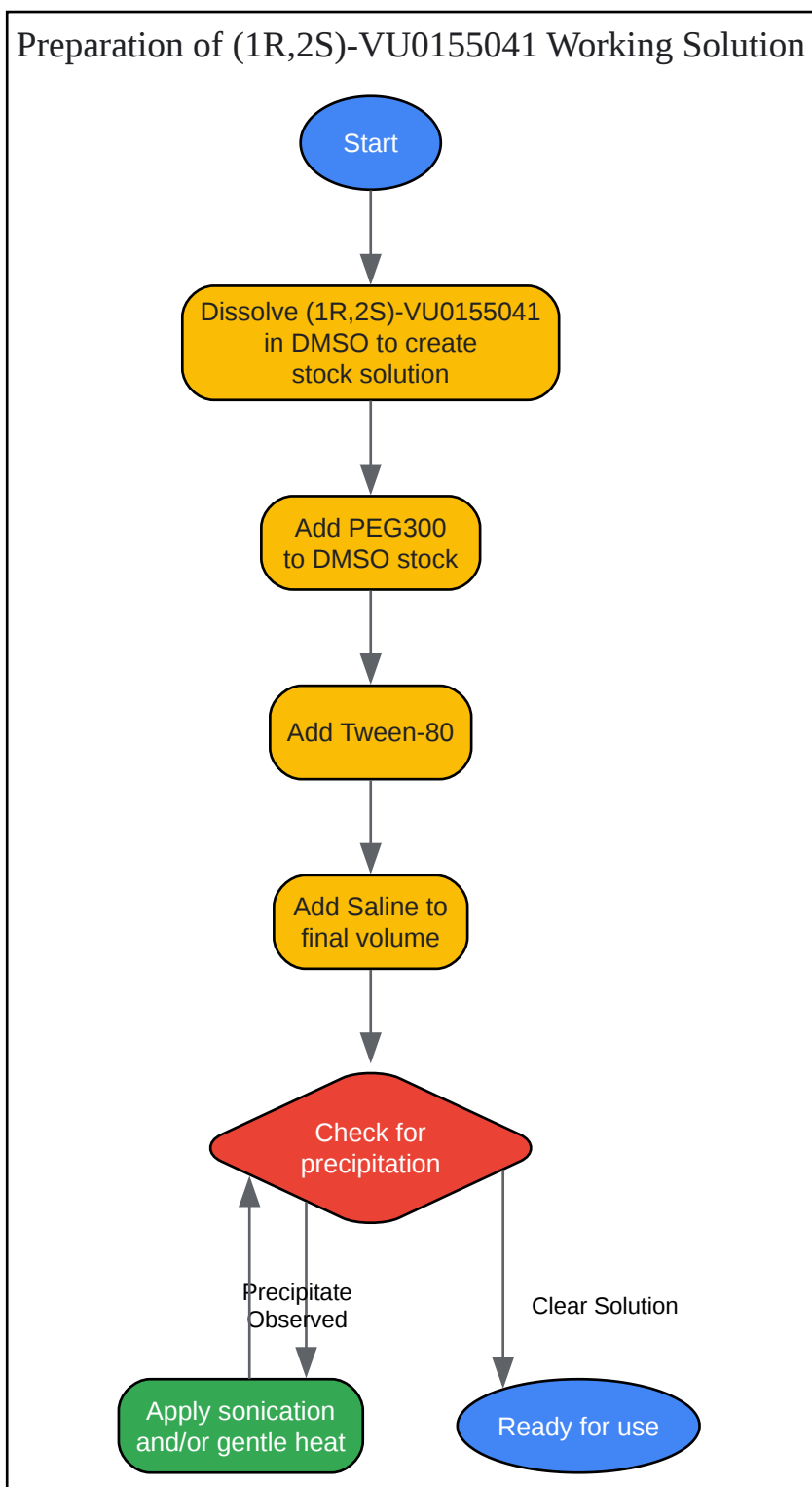
- Weigh out the desired amount of **(1R,2S)-VU0155041** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly.
- If necessary, place the vial in an ultrasonic bath for several minutes until the solution is clear and all solid has dissolved.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Protocol 2: Preparation of a Saline-Based Working Solution for In Vivo Administration

This protocol details the preparation of 1 mL of a working solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

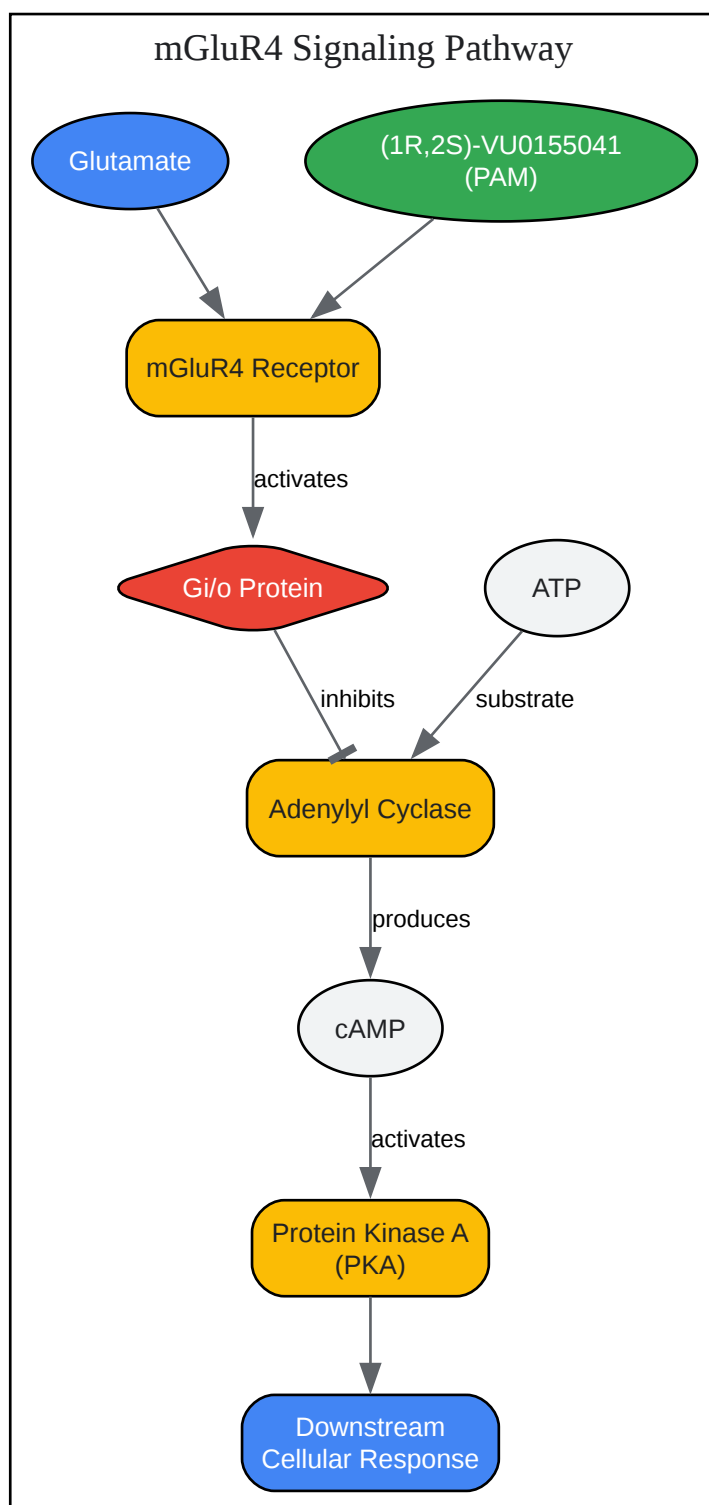
- Begin with a pre-prepared stock solution of **(1R,2S)-VU0155041** in DMSO (e.g., 25 mg/mL).
- In a sterile microcentrifuge tube, add 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 to the tube and mix thoroughly by vortexing.
- Add 50 µL of Tween-80 and vortex again to ensure a homogenous mixture.
- Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution until it is clear and uniform.
- If any precipitation is observed, gently warm the solution or sonicate until it clarifies.
- This working solution should be prepared fresh on the day of the experiment.

Visualized Workflows and Pathways



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Caption: Experimental workflow for preparing a saline-based solution of **(1R,2S)-VU0155041**.



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References

- 1. researchgate.net [researchgate.net]
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